

Technical Data Sheet: (2S)-2-Piperidinecarboxylic Acid Hydrochloride

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Compound of Interest

Compound Name: (S)-piperidine-2-carboxylic acid
hydrochloride

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Audience: Researchers, scientists, and drug development professionals.

**Abstract

This document provides a concise technical overview of (2S)-2-Piperidinecarboxylic acid hydrochloride, a derivative of the non-proteinogenic amino acid pipecolic acid. The primary focus is the determination and understanding of its molecular weight, a fundamental parameter in chemical synthesis, quantitative analysis, and formulation development. This guide presents the compound's key identifiers, its molecular formula, and a detailed breakdown of its molecular weight calculation. Methodologies for molecular weight determination are discussed, and a logical diagram illustrates the relationship between the compound's structure and its molar mass.

Compound Identification and Properties

(2S)-2-Piperidinecarboxylic acid hydrochloride, also known as L-Pipecolic acid hydrochloride, is a heterocyclic compound.^{[1][2]} Its stereochemistry is defined by the (S) configuration at the chiral center at the second position of the piperidine ring. The hydrochloride salt form enhances its stability and solubility in aqueous solutions.

Table 1: Chemical and Physical Properties

Property	Value	Source
IUPAC Name	(2S)-piperidine-2-carboxylic acid;hydrochloride	PubChem[3]
Synonyms	L-Pipecolic acid hydrochloride, (S)-piperidine-2-carboxylic acid hydrochloride	iChemical[1], Conier Chem[4]
CAS Number	2133-33-7	PubChem[3]
Molecular Formula	C ₆ H ₁₂ ClNO ₂	iChemical[1], PubChem[3]
Molecular Weight	165.62 g/mol	iChemical[1], Conier Chem[4]
Exact Mass	165.055649 u	Conier Chem[4]

Molecular Weight Determination

The molecular weight of a compound is the sum of the atomic weights of its constituent atoms. The molecular formula for (2S)-2-Piperidinecarboxylic acid hydrochloride is C₆H₁₂ClNO₂.[\[1\]](#)[\[3\]](#)

Table 2: Atomic Weight Contribution

Element	Symbol	Count	Atomic Weight (g/mol)	Total Contribution (g/mol)
Carbon	C	6	12.011	72.066
Hydrogen	H	12	1.008	12.096
Chlorine	Cl	1	35.453	35.453
Nitrogen	N	1	14.007	14.007
Oxygen	O	2	15.999	31.998
Total			165.620	

The calculated molecular weight is 165.62 g/mol .

Experimental Protocols for Molecular Weight Verification

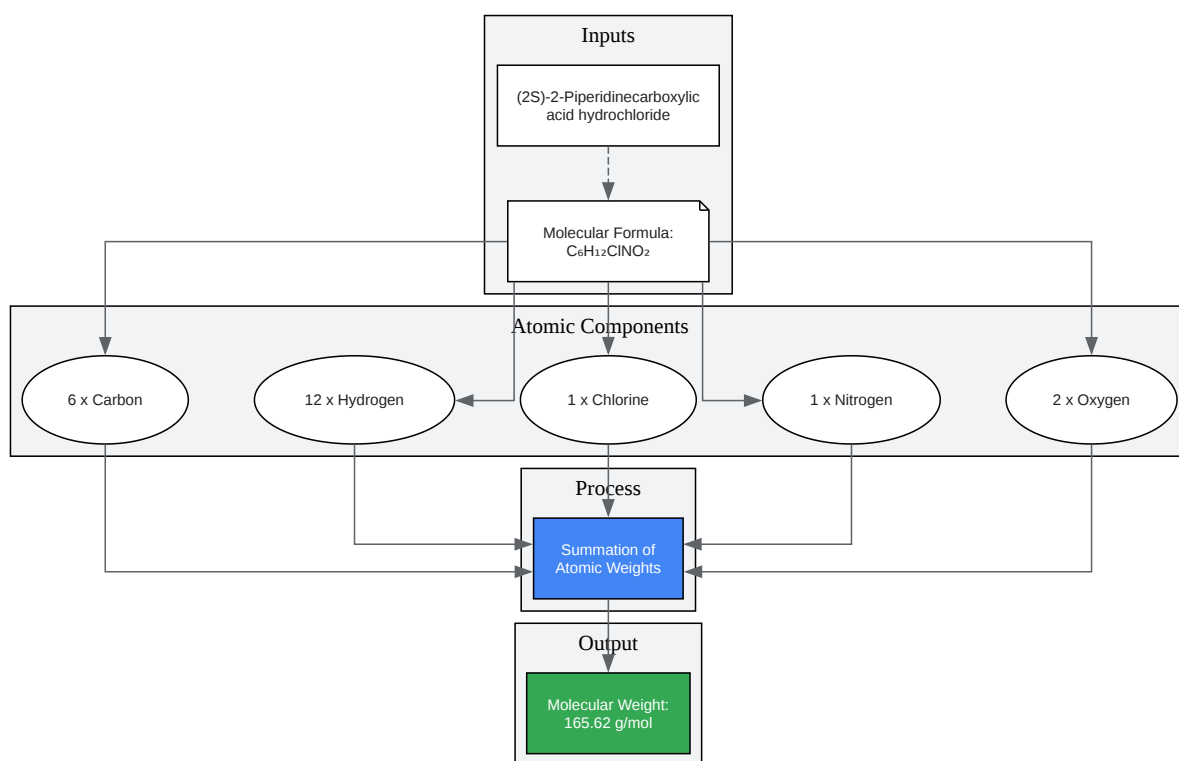
While the molecular weight can be accurately calculated from the molecular formula, it is standard practice to verify it experimentally. The primary technique for this purpose is Mass Spectrometry.

Protocol: Molecular Weight Verification by Electrospray Ionization Mass Spectrometry (ESI-MS)

- **Sample Preparation:** A dilute solution of (2S)-2-Piperidinecarboxylic acid hydrochloride is prepared in a suitable solvent, typically methanol or a water/acetonitrile mixture. A concentration of approximately 1 mg/mL is standard.
- **Instrumentation:** A mass spectrometer equipped with an electrospray ionization (ESI) source is used. The instrument is calibrated using a known standard.
- **Infusion:** The sample solution is infused into the ESI source at a constant flow rate (e.g., 5-10 $\mu\text{L}/\text{min}$).
- **Ionization:** A high voltage is applied to the infusion needle, causing the sample to form a fine spray of charged droplets. The solvent evaporates, leading to the formation of gas-phase ions of the analyte. For this compound, the expected ion would be the protonated molecule $[\text{M}+\text{H}]^+$, corresponding to the free base ($\text{C}_6\text{H}_{11}\text{NO}_2$).
- **Mass Analysis:** The ions are guided into the mass analyzer (e.g., a quadrupole or time-of-flight analyzer), which separates them based on their mass-to-charge ratio (m/z).
- **Detection and Data Analysis:** The detector records the abundance of ions at each m/z value. The resulting mass spectrum should show a prominent peak corresponding to the $[\text{M}+\text{H}]^+$ ion of the free base (molecular weight 129.16 g/mol) at an m/z of approximately 130.16. The presence of the hydrochloride is inferred from the sample identity and is not directly observed in this mode.

Visualizations

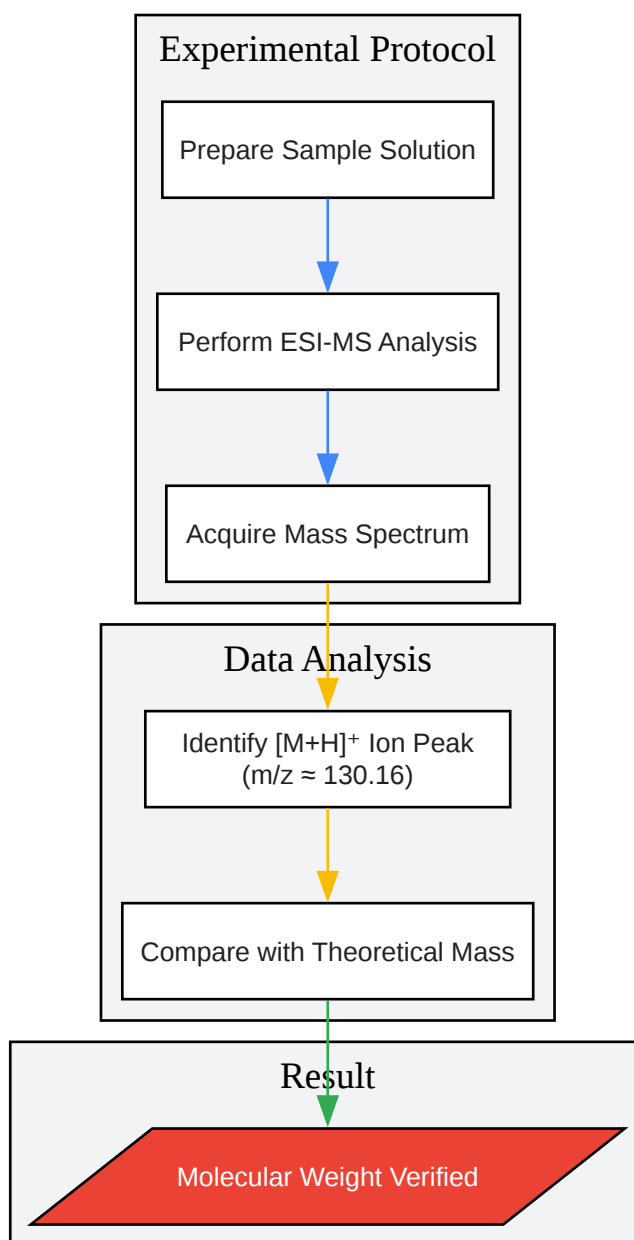
Diagram 1: Molecular Weight Calculation Workflow



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Caption: Workflow for calculating the molecular weight.

Diagram 2: Experimental Verification Logic



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Caption: Logic for mass spectrometry verification.

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References

- 1. (2S)-2-Piperidinecarboxylic acid hydrochloride, CAS No. 2133-33-7 - iChemical [ichemical.com]
- 2. parchem.com [parchem.com]
- 3. Pipecolic acid hydrochloride, (-)- | C₆H₁₂ClNO₂ | CID 12210878 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. echemi.com [echemi.com]
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